

Application Note & Protocol: Synthesis of Bis(cyclooctatetraene)iron(0) via Reductive Complexation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cyclooctatetraene;iron

CAS No.: 12184-52-0

Cat. No.: B178535

[Get Quote](#)

Introduction

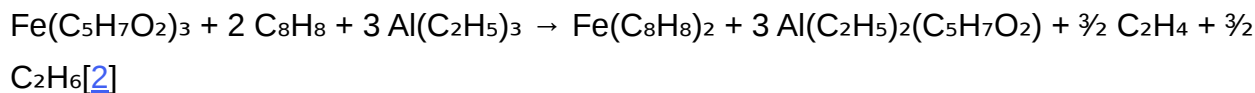
Bis(cyclooctatetraene)iron(0), denoted as $\text{Fe}(\text{COT})_2$, is a significant organoiron compound that serves as a valuable precursor in the synthesis of other low-valent iron complexes and as a catalyst in organic transformations.^[1] This air-sensitive, black crystalline solid is notable for its unique bonding and fluxional behavior in solution.^{[1][2]} In the solid state, the iron center is asymmetrically coordinated to the two cyclooctatetraene ligands, exhibiting η^4 and η^6 hapticities.^{[1][2]} However, in solution at room temperature, a dynamic process renders the protons on the COT ligands equivalent on the NMR timescale, resulting in a single sharp resonance.^[2] This document provides a comprehensive guide for the synthesis of $\text{Fe}(\text{COT})_2$ through the reduction of ferric acetylacetonate ($\text{Fe}(\text{acac})_3$) in the presence of cyclooctatetraene (COT) and triethylaluminum (AlEt_3) as the reducing agent.

The synthesis is predicated on the reduction of the Fe(III) center in $\text{Fe}(\text{acac})_3$ to Fe(0), which then coordinates with two molecules of cyclooctatetraene. Triethylaluminum is a potent reducing agent, and its reaction with the acetylacetonate ligands facilitates the formation of the desired organometallic complex. Given the pyrophoric nature of triethylaluminum and the air-

sensitivity of the Fe(COT)₂ product, this synthesis must be conducted under a strictly inert atmosphere using Schlenk line or glovebox techniques.

Reaction Scheme and Stoichiometry

The overall balanced chemical equation for the synthesis of bis(cyclooctatetraene)iron is as follows:



This reaction highlights the stoichiometry of the reactants, with a 1:2:3 molar ratio of ferric acetylacetonate to cyclooctatetraene to triethylaluminum.

Experimental Protocol

Materials and Reagents

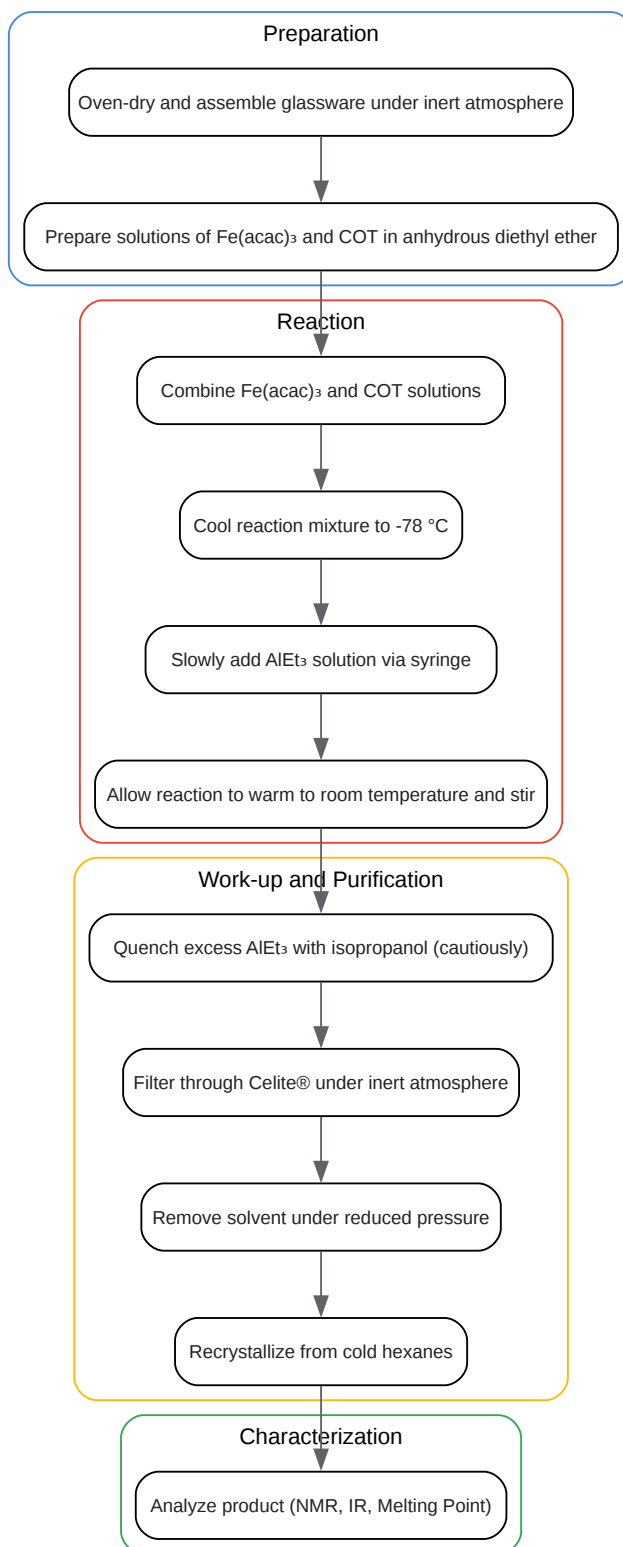
Reagent/Material	Formula	Molar Mass (g/mol)	Quantity	Purity	Supplier
Ferric acetylacetonate	Fe(C ₅ H ₇ O ₂) ₃	353.17	(To be calculated)	≥99%	Sigma-Aldrich
1,3,5,7-Cyclooctatetraene	C ₈ H ₈	104.15	(To be calculated)	≥98%	Sigma-Aldrich
Triethylaluminum	Al(C ₂ H ₅) ₃	114.17	(To be calculated)	Solution in hexanes	Sigma-Aldrich
Anhydrous Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	As required	Dri-Solv	MilliporeSigma
Anhydrous Hexanes	C ₆ H ₁₄	86.18	As required	Dri-Solv	MilliporeSigma
Celite®	N/A	N/A	As required	N/A	Sigma-Aldrich

Equipment

- Schlenk line with a high-vacuum pump and an inert gas (argon or nitrogen) source.
- Oven-dried glassware: Schlenk flasks, dropping funnel, filter frit, etc.

- Magnetic stirrer and stir bars.
- Cannulas and syringes for liquid transfers.
- Cold bath (e.g., dry ice/acetone).
- Rotary evaporator with an inert atmosphere inlet.

Experimental Workflow Diagram

Experimental Workflow for Fe(COT)₂ Synthesis

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of Fe(COT)₂.

Step-by-Step Procedure

- **Preparation:** All glassware should be oven-dried at 120 °C overnight and assembled hot under a stream of inert gas. The entire procedure must be carried out under an inert atmosphere using standard Schlenk techniques.
- **Reaction Setup:** In a 250 mL Schlenk flask equipped with a magnetic stir bar, dissolve ferric acetylacetonate (e.g., 5.0 g, 14.15 mmol) in approximately 100 mL of anhydrous diethyl ether. In a separate dropping funnel, prepare a solution of cyclooctatetraene (e.g., 3.25 g, 31.20 mmol, a slight excess) in 20 mL of anhydrous diethyl ether.
- **Addition of Reactants:** Add the cyclooctatetraene solution to the stirred solution of ferric acetylacetonate at room temperature.
- **Reduction:** Cool the reaction mixture to -78 °C using a dry ice/acetone bath. While maintaining this temperature, slowly add a solution of triethylaluminum in hexanes (e.g., 1.0 M solution, 46.7 mL, 46.7 mmol, a slight excess) dropwise via syringe over a period of 30-60 minutes. A color change and gas evolution will be observed.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours. The solution will become dark, and a precipitate may form.
- **Work-up:** Cool the reaction mixture to 0 °C in an ice bath. Cautiously quench any unreacted triethylaluminum by the slow, dropwise addition of isopropanol until gas evolution ceases.
- **Isolation of Crude Product:** Remove the solvents under reduced pressure on the Schlenk line. The resulting solid residue contains the crude $\text{Fe}(\text{COT})_2$ and aluminum byproducts.
- **Purification:** Extract the crude product with anhydrous hexanes under an inert atmosphere. The $\text{Fe}(\text{COT})_2$ is soluble in hexanes, while the aluminum salts are largely insoluble. Filter the hexane solution through a pad of Celite® on a filter frit under inert atmosphere to remove insoluble byproducts.
- **Crystallization:** Concentrate the hexane filtrate under reduced pressure until the product begins to crystallize. Cool the solution to -20 °C to -78 °C to induce further crystallization.

- Final Product: Decant the supernatant and wash the black crystals of $\text{Fe}(\text{COT})_2$ with a small amount of cold, deoxygenated hexanes. Dry the product under high vacuum. The product should be stored under an inert atmosphere at low temperature, as it decomposes over a few days in solution even under these conditions.[\[2\]](#)

Characterization

Physical Properties

Property	Value
Appearance	Black, crystalline solid [1]
Solubility	Soluble in diethyl ether and aromatic solvents [2]
Stability	Air-sensitive; decomposes in solution over days [2]
Melting Point	Decomposes at 98-99 °C [1]

Spectroscopic Data

- ^1H NMR (in C_6D_6 , room temperature): Due to the fluxional nature of the molecule in solution, the ^1H NMR spectrum exhibits a sharp singlet for the 16 protons of the two COT ligands.[\[2\]](#) The chemical shift is typically observed around δ 4.8-5.0 ppm.
- Infrared (IR) Spectroscopy: While not as diagnostic as NMR for this compound, the IR spectrum will show characteristic C-H and C=C stretching frequencies for the cyclooctatetraene ligands. The absence of bands corresponding to the acetylacetonate ligand indicates the purity of the product.

Safety and Handling

Hazard Analysis

- Triethylaluminum: Extremely pyrophoric, ignites spontaneously in air and reacts violently with water.[\[3\]](#) It can cause severe burns. All handling must be done under a strictly inert atmosphere.
- Cyclooctatetraene: Flammable liquid and vapor. Harmful if swallowed or inhaled.
- Diethyl Ether and Hexanes: Highly flammable liquids and vapors.

- Ferric Acetylacetonate: May cause skin and eye irritation.

Personal Protective Equipment (PPE)

- Flame-resistant lab coat.
- Safety glasses or goggles. A face shield is recommended when handling larger quantities of triethylaluminum.[\[4\]](#)
- Appropriate chemical-resistant gloves (e.g., nitrile gloves).

Handling Procedures for Triethylaluminum

- Always work in a certified chemical fume hood.[\[4\]](#)
- Ensure a Class D fire extinguisher (for combustible metals) or dry sand is readily available. Do not use a water or carbon dioxide extinguisher on an organoaluminum fire.
- Use syringe and cannula techniques for transferring the triethylaluminum solution.[\[5\]](#) The syringe should be purged with inert gas before drawing up the reagent.
- After transferring the desired amount, a small amount of inert gas should be drawn into the syringe to create a buffer before withdrawing the needle from the septum.[\[4\]](#)
- Any excess triethylaluminum in the syringe should be immediately and carefully quenched by injecting it into a flask containing a non-polar solvent (e.g., hexanes) and then slowly adding a quenching agent like isopropanol under an inert atmosphere.

Troubleshooting

Issue	Possible Cause(s)	Suggested Solution(s)
Low or no yield	Incomplete exclusion of air or moisture	Ensure all glassware is properly dried and the system is leak-tight. Use high-purity, anhydrous solvents.
Insufficient reducing agent	Use a slight excess of triethylaluminum and ensure it is of good quality.	
Product decomposes rapidly	Exposure to air or light	Handle and store the final product under a strictly inert atmosphere and protect from light. Store at low temperatures.
Contamination with aluminum salts	Inefficient extraction or filtration	Ensure thorough extraction with hexanes and use a fine porosity filter frit with a generous pad of Celite®.

Conclusion

The reduction of ferric acetylacetonate with triethylaluminum in the presence of cyclooctatetraene is a reliable method for the synthesis of bis(cyclooctatetraene)iron. The success of this procedure hinges on the rigorous exclusion of air and moisture due to the sensitivity of the product and the pyrophoric nature of the reducing agent. Careful adherence to the detailed protocol and safety precautions outlined in this application note will enable researchers to safely and efficiently synthesize this versatile organometallic compound for further study and application in various fields of chemistry.

References

- Wikipedia contributors. (2023). Bis(cyclooctatetraene)iron. In Wikipedia, The Free Encyclopedia. Retrieved from [\[Link\]](#)
- An Iron-Hydrogen Bond Resistant to Protonation and Oxidation. (2021). Zeitschrift für anorganische und allgemeine Chemie, 647(12), 1449-1454.
- UCLA Chemistry and Biochemistry. (2012).
- UCLA Chemistry and Biochemistry. (n.d.). Procedures for Safe Use of Pyrophoric Liquid Reagents.
- Nagata, W., & Yoshioka, M. (1972). 3 β -ACETOXY-5 α -CYANOCHOLESTAN-7-ONE. Organic Syntheses, 52, 100.
- Lavallo, V., & Grubbs, R. H. (2009). Insights Into the Carbene Initiated Aggregation of Fe(COT)₂.
- Grokipedia. (2026).

- ResearchGate. (2017). Bis(1,3,5,7-cyclooctatetraene)iron(0). [[Link](#)]
- Dalton Transactions. (2017). ^1H NMR spectroscopic elucidation in solution of the kinetics and thermodynamics of spin crossover for an exceptionally robust Fe^{2+} complex. [[Link](#)]
- Kalesse, M., Cordes, M., & Schareina, T. (2018). Tris(acetylacetonato) Iron(III)
- StudyMoose. (2024). Synthesis and Recrystallization of Tris(acetylacetonato)iron (III). [[Link](#)]
- Scribd. (n.d.). Synthesis FeAcac_3 . [[Link](#)]
- MDPI. (2023). Synthesis, Characterization, and Toxicity Evaluation of Size-Dependent Iron-Based Metal–Organic Frameworks. [[Link](#)]
- ResearchGate. (2021). Overlaid IR spectra of $\text{Fe}(\text{CO})_2(\text{NO})_2$. [[Link](#)]
- PubMed. (2022). Preparation, characterization, and applications of Fe-based catalysts in advanced oxidation processes for organics removal: A review. [[Link](#)]
- Google Patents. (2015). A kind of synthesis technique of triethyl aluminum.
- ResearchGate. (2023). (PDF) Mechanochemical Synthesis of Co(II) and Fe(III) Metal Complexes from Precursors in a Single Step without Isolating the Ligand. [[Link](#)]
- ResearchGate. (2003). Synthesis, characterization and reactivity of iron–olefin complexes of the type $[\text{CpFe}(\text{CO})_2(\eta^2\text{-CH}_2\text{=CHR})]^+\text{X}^-$ ($\text{Cp}=\eta^5\text{-C}_5\text{H}_5$; $\text{R}=\text{CH}_3$ to $n\text{-C}_{14}\text{H}_{29}$; $\text{X}=\text{PF}_6$ or BF_4). [[Link](#)]
- ResearchGate. (n.d.). Synthesis and characterizations of a new bis(tricarbonyl-iron) compound containing ferrocenethiolate ligand and its trimethylphosphine derivatives. X-RAY structure of bis(μ_2 -ferrocenethiolato) bis(tricarbonyl-iron). [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. grokipedia.com \[grokipedia.com\]](https://grokipedia.com)
- [2. Bis\(cyclooctatetraene\)iron - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. sites.chemengr.ucsb.edu \[sites.chemengr.ucsb.edu\]](https://sites.chemengr.ucsb.edu)
- [4. chemos.de \[chemos.de\]](https://chemos.de)
- [5. orgsyn.org \[orgsyn.org\]](https://orgsyn.org)
- [To cite this document: BenchChem. \[Application Note & Protocol: Synthesis of Bis\(cyclooctatetraene\)iron\(0\) via Reductive Complexation\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b178535/docs#application-note-protocol-synthesis-of-bis-cyclooctatetraene-iron-0-via-reductive-complexation\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

- Contact
- Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
- Phone: (601) 213-4426
- Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

